

Essential Safety and Logistical Information for Handling BI-860585

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Compound of Interest

Compound Name: **BI-860585**

Cat. No.: **B1192380**

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For Researchers, Scientists, and Drug Development Professionals

Given that a specific Safety Data Sheet (SDS) for **BI-860585** is not publicly available, and considering its classification as a potent mTOR serine/threonine kinase inhibitor used in oncology, it is imperative to handle this compound as a hazardous or cytotoxic agent. The following guidelines are based on best practices for handling potent compounds to ensure the safety of laboratory personnel and the environment.

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment (PPE) is the primary defense against exposure to hazardous compounds. All personnel handling **BI-860585** must be trained in the proper donning and doffing of PPE.

PPE Component	Specification	Rationale
Gloves	Double-gloving with chemotherapy-rated, powder-free nitrile gloves (ASTM D6978 compliant).	Provides maximum protection against permeation by cytotoxic drugs. The outer glove should be changed immediately upon contamination.
Gown	Disposable, lint-free, low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs.	Protects the body from splashes and contamination. Should be discarded after each use or immediately after a significant spill. [1]
Eye & Face Protection	Safety goggles or a full-face shield.	Protects against splashes and aerosols that could come into contact with the eyes and face.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used when there is a risk of generating aerosols or handling the powder outside of a containment device. [2]	Prevents inhalation of hazardous particles. A surgical mask does not provide adequate respiratory protection from drug exposure. [2] [3]
Additional Protection	Disposable shoe covers and head cover.	Minimizes cross-contamination to adjacent areas.

Operational Plan: Handling Procedures

All manipulations of **BI-860585**, particularly in its powdered form, should be conducted within a certified Class II Biological Safety Cabinet (BSC) or a containment isolator to control for aerosols.[\[3\]](#)[\[4\]](#)

Preparation:

- Designate a specific area for handling **BI-860585**.

- Ensure a cytotoxic spill kit is readily accessible.[5]
- Cover the work surface with a disposable, absorbent, plastic-backed pad to contain any spills.
- Assemble all necessary materials before starting work to minimize movement in and out of the containment area.

Handling:

- Don all required PPE as specified in the table above.
- When weighing the solid compound, do so within the BSC or a vented balance enclosure.
- For reconstitution, use techniques that minimize aerosol generation, such as using a closed system transfer device (CSTD) if available.
- All containers with **BI-860585** should be clearly labeled as "Hazardous" or "Cytotoxic."

Disposal Plan

Proper disposal of **BI-860585** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.[6][7]

Waste Segregation:

- Sharps: Needles, syringes, and other sharp objects contaminated with **BI-860585** must be disposed of in a designated, puncture-resistant "Cytotoxic Sharps" container.
- Solid Waste: Contaminated PPE (gloves, gowns, shoe covers), absorbent pads, and other disposable materials should be placed in a clearly labeled, leak-proof "Cytotoxic Waste" bag or container.[8] This waste is often incinerated.[9]
- Liquid Waste: Unused solutions of **BI-860585** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the drain.[10]

Container Management:

- All waste containers must be kept closed except when adding waste.
- Waste containers should be stored in a secure, designated area away from general lab traffic.
- Follow your institution's and local regulations for the final disposal of hazardous pharmaceutical waste.[\[11\]](#)

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to minimize exposure and contamination.

Small Spills (less than 5 mL or 5 g):

- Alert others in the immediate area and restrict access.
- Wearing full PPE, gently cover the spill with absorbent pads. For powders, use damp pads to avoid aerosolization.[\[1\]](#)[\[12\]](#)
- Working from the outside in, clean the area.
- Place all contaminated materials in the cytotoxic waste container.
- Clean the spill area three times with a detergent solution, followed by a final rinse with a suitable solvent (e.g., 70% isopropyl alcohol).[\[1\]](#)[\[5\]](#)
- Remove and dispose of PPE as cytotoxic waste.
- Wash hands thoroughly with soap and water.

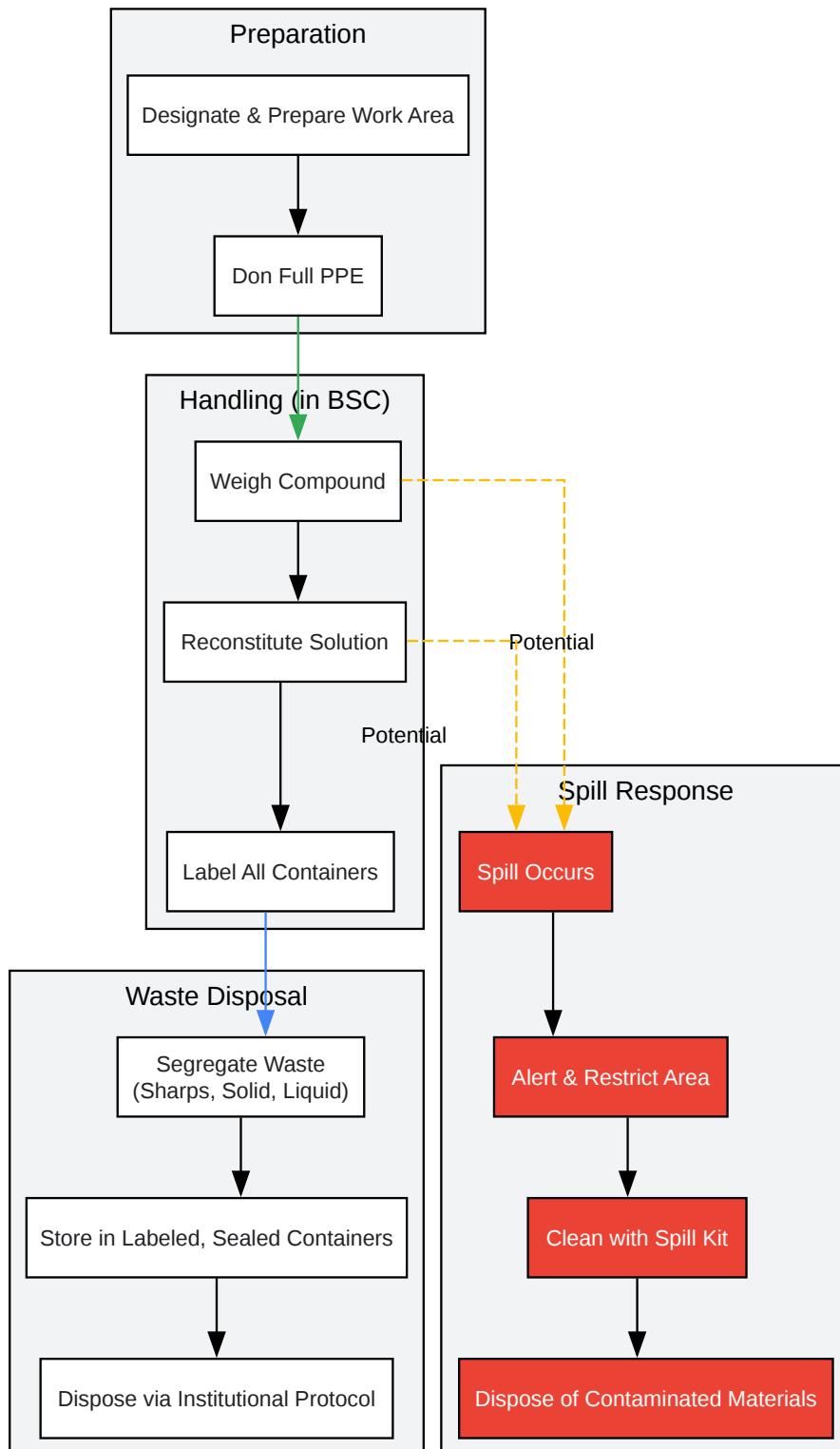
Large Spills (more than 5 mL or 5 g):

- Evacuate the area immediately and alert your institution's safety officer.
- Restrict access to the spill area and post a warning sign.[\[1\]](#)
- Only personnel trained in hazardous spill response and equipped with appropriate PPE, including respiratory protection, should perform the cleanup.[\[13\]](#)

- Follow the same general cleanup principles as for a small spill, using a cytotoxic spill kit.[\[5\]](#)

Visual Workflow for Handling BI-860585

Workflow for Safe Handling of BI-860585



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